

A Comparative Guide to Analytical Methods for Cis-Tosylate Characterization

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Compound of Interest

Compound Name: *cis*-Tosylate

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The precise characterization of stereoisomers is a critical aspect of pharmaceutical development and manufacturing. This guide provides a comparative overview of key analytical techniques for the characterization of **cis-tosylates**, specifically focusing on *cis*-[2-(2,4-Dichlorophenyl)-2-(1*H*-1,2,4-triazol-1-ylmethyl)-1,3-dioxolan-4-yl]methyl-4-methylbenzenesulfonate (CAS 154003-23-3), a crucial intermediate in the synthesis of antifungal agents like itraconazole. The selection of an appropriate analytical method is paramount for ensuring the purity, stability, and quality of the final active pharmaceutical ingredient (API).

This document outlines the principles, experimental protocols, and comparative performance of Nuclear Magnetic Resonance (NMR) Spectroscopy, High-Performance Liquid Chromatography (HPLC), and X-ray Crystallography for the unambiguous identification and quantification of the **cis-tosylate** isomer.

Method Comparison at a Glance

The following table summarizes the key performance characteristics of the primary analytical methods used for **cis-tosylate** characterization.

Analytical Method	Principle of Isomer Differentiation	Key Performance Parameters	Application
NMR Spectroscopy	Differences in nuclear shielding and through-bond coupling constants (J-values) between cis and trans isomers.	Specificity: High (distinguishes isomers based on unique spectral fingerprints). ^{**} Quantification	

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